

spectroscopic data for 3-Methyl-1H-pyrazol-5-amine characterization

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Compound of Interest

Compound Name: 3-Methyl-1H-pyrazol-5-amine

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An In-depth Technical Guide to the Spectroscopic Characterization of **3-Methyl-1H-pyrazol-5-amine**

For Researchers, Scientists, and Drug Development Professionals

Abstract

3-Methyl-1H-pyrazol-5-amine is a pivotal heterocyclic building block in medicinal chemistry, forming the core scaffold of numerous pharmacologically active agents. Its precise structural elucidation is a prerequisite for any downstream application, from high-throughput screening to lead optimization. This guide provides a comprehensive, in-depth analysis of the spectroscopic techniques required for the unambiguous characterization of this compound. We move beyond a simple recitation of data, offering field-proven insights into experimental design, the causality behind spectroscopic observations, and the integrated analysis of data from Nuclear Magnetic Resonance (NMR), Infrared (IR) Spectroscopy, and Mass Spectrometry (MS). Each protocol is designed as a self-validating system, ensuring researchers can confidently verify the identity, purity, and structure of their material.

The Structural Context: Tautomerism in Aminopyrazoles

A critical aspect of characterizing **3-Methyl-1H-pyrazol-5-amine** is understanding its potential for tautomerism. The molecule exists in a dynamic equilibrium between two primary tautomeric forms: the amine and the imine. This equilibrium can be influenced by the solvent, temperature, and pH, which has direct implications for the interpretation of spectroscopic data, particularly NMR.

The amine form (**3-methyl-1H-pyrazol-5-amine**) is generally the more stable and predominant tautomer. However, recognizing the potential presence of the imine form (3-methyl-2H-pyrazol-5-imine) is crucial for a complete structural assignment.

Caption: Tautomeric equilibrium of **3-Methyl-1H-pyrazol-5-amine**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is the most powerful tool for elucidating the carbon-hydrogen framework of the molecule. Experiments should be conducted in a deuterated solvent capable of dissolving the analyte, such as DMSO-d₆ or Methanol-d₄.^[1] The choice of solvent is critical, as protic solvents can lead to the exchange of labile amine (NH₂) and pyrazole (NH) protons, causing them to broaden or disappear from the spectrum.

¹H NMR Spectroscopy

Causality and Interpretation: The ¹H NMR spectrum provides a direct map of the proton environments. In the predominant amine tautomer, we expect four distinct signals. The chemical shifts are influenced by the electron-withdrawing and donating effects of the heterocyclic ring and its substituents.

- **Methyl Protons (-CH₃):** These protons appear as a sharp singlet, typically in the upfield region (δ 2.0-2.3 ppm). Their isolation from other protons prevents splitting.
- **Pyrazole Ring Proton (C4-H):** This proton also appears as a singlet, located further downfield (δ 5.3-5.8 ppm). Its chemical shift is a hallmark of the pyrazole ring's electronic environment.

- **Amine Protons (-NH₂):** These protons present as a broad singlet. Their chemical shift is highly variable (δ 4.5-6.0 ppm) and concentration-dependent due to hydrogen bonding and exchange with trace water in the solvent.
- **Pyrazole NH Proton:** This proton is also broad and its visibility depends heavily on the solvent and concentration. In many cases, it may exchange completely.

Experimental Protocol: ¹H NMR

- **Sample Preparation:** Dissolve 5-10 mg of **3-Methyl-1H-pyrazol-5-amine** in ~0.6 mL of deuterated solvent (e.g., DMSO-d₆) in a standard 5 mm NMR tube.
- **Instrument Setup:** Use a 400 MHz or higher spectrometer. Reference the spectrum to the residual solvent peak (e.g., DMSO-d₆ at δ 2.50 ppm).^[2]
- **Data Acquisition:** Acquire the spectrum with a sufficient number of scans (e.g., 16-64) to achieve a good signal-to-noise ratio.
- **Data Processing:** Apply Fourier transformation, phase correction, and baseline correction. Integrate the signals to determine the relative proton ratios.

Data Summary: ¹H NMR

Signal Assignment	Expected Chemical Shift (δ , ppm)	Multiplicity	Integration
-CH ₃	~2.15	Singlet	3H
-NH ₂	~4.90 (variable)	Broad Singlet	2H
C4-H	~5.35	Singlet	1H
Ring N-H	Highly variable / often not observed	Broad Singlet	1H

Note: Chemical shifts are approximate and can vary based on solvent and concentration.

¹³C NMR Spectroscopy

Causality and Interpretation: The proton-decoupled ^{13}C NMR spectrum reveals the number of unique carbon environments. For **3-Methyl-1H-pyrazol-5-amine**, four signals are expected. The positions of the pyrazole ring carbons are particularly diagnostic.

- Methyl Carbon ($-\text{CH}_3$): Appears at the highest field ($\delta \sim 12\text{-}15$ ppm).
- Pyrazole Ring Carbons (C3, C4, C5): These carbons resonate in the aromatic/olefinic region. C4 typically appears around δ 85-95 ppm. C3 and C5 are significantly downfield due to their attachment to nitrogen atoms, appearing in the δ 140-160 ppm range.^{[3][4]} The specific assignments can be confirmed with advanced 2D NMR experiments like HMBC.

Experimental Protocol: ^{13}C NMR

- Sample Preparation: Use the same sample prepared for ^1H NMR. A higher concentration (20-50 mg) may be needed due to the lower natural abundance of ^{13}C .
- Instrument Setup: Use a proton-decoupled pulse sequence. Reference the spectrum to the solvent signal (e.g., DMSO- d_6 at δ 39.52 ppm).^[2]
- Data Acquisition: A larger number of scans (e.g., 1024 or more) is typically required.
- Data Processing: Apply Fourier transformation, phase correction, and baseline correction.

Data Summary: ^{13}C NMR

Signal Assignment	Expected Chemical Shift (δ , ppm)
$-\text{CH}_3$	~ 14.0
C4	~ 86.5
C3	~ 148.0
C5	~ 155.0

Note: Chemical shifts are approximate and can vary based on solvent.

Infrared (IR) Spectroscopy

Causality and Interpretation: IR spectroscopy probes the vibrational frequencies of functional groups. It is an excellent technique for confirming the presence of the amine group and the heterocyclic core. The key is to identify the characteristic stretching and bending vibrations.

- **N-H Stretching:** The primary amine (-NH₂) group is expected to show two distinct stretching bands in the 3300-3500 cm⁻¹ region (asymmetric and symmetric stretches). The ring N-H stretch will appear as a broader band in a similar region.[\[5\]](#)
- **C-H Stretching:** Aliphatic C-H stretches from the methyl group will appear just below 3000 cm⁻¹, while any aromatic-like C-H stretch from the ring will be just above 3000 cm⁻¹.[\[6\]](#)
- **C=N and C=C Stretching:** The pyrazole ring contains both C=N and C=C bonds, which give rise to a series of characteristic absorptions in the fingerprint region, typically between 1500 and 1650 cm⁻¹.[\[7\]](#)[\[8\]](#)
- **N-H Bending:** The scissoring motion of the -NH₂ group usually results in a strong absorption around 1600-1650 cm⁻¹, which can sometimes overlap with the ring stretching bands.

Experimental Protocol: IR Spectroscopy

- **Sample Preparation:** For a solid sample, the Attenuated Total Reflectance (ATR) technique is most convenient. Place a small amount of the solid powder directly onto the ATR crystal.
- **Instrument Setup:** Use a Fourier-Transform Infrared (FTIR) spectrometer.
- **Data Acquisition:** Collect a background spectrum of the empty ATR crystal first. Then, collect the sample spectrum over the range of 4000-400 cm⁻¹. Typically, 16-32 scans are co-added.
- **Data Processing:** The software automatically ratios the sample spectrum to the background spectrum to produce the final absorbance or transmittance spectrum.

Data Summary: IR Spectroscopy

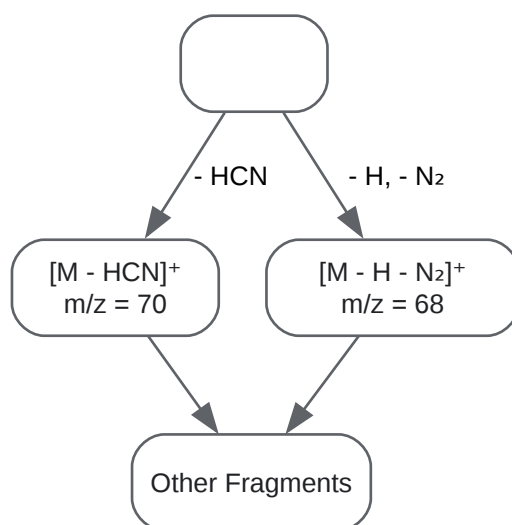
Functional Group	Characteristic Absorption (cm ⁻¹)	Intensity
N-H Stretch (Amine)	3450 - 3300 (two bands)	Medium
N-H Stretch (Ring)	~3200	Medium, Broad
C-H Stretch (Methyl)	2950 - 2850	Medium
N-H Bend (Amine)	1650 - 1600	Strong

| C=N / C=C Stretch (Ring) | 1600 - 1500 | Medium-Strong |

Mass Spectrometry (MS)

Causality and Interpretation: Mass spectrometry provides the molecular weight and crucial information about the molecule's fragmentation pattern, which acts as a structural fingerprint. For a compound like **3-Methyl-1H-pyrazol-5-amine**, Gas Chromatography-Mass Spectrometry (GC-MS) or Liquid Chromatography-Mass Spectrometry (LC-MS) with a soft ionization technique like Electrospray Ionization (ESI) is ideal.[\[9\]](#)[\[10\]](#)

- **Molecular Ion Peak ([M]⁺ or [M+H]⁺):** The molecular formula is C₄H₇N₃, giving an exact mass of approximately 97.06 Da.[\[11\]](#) In ESI-MS, this will be observed as the protonated molecule [M+H]⁺ at m/z 98. In Electron Ionization (EI) used in GC-MS, the molecular ion [M]⁺ will be at m/z 97.
- **Fragmentation Pattern:** Pyrazole rings have characteristic fragmentation pathways. Common fragmentation includes the expulsion of neutral molecules like hydrogen cyanide (HCN, 27 Da) or dinitrogen (N₂, 28 Da), which helps confirm the heterocyclic core.[\[12\]](#)[\[13\]](#)



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Caption: A plausible fragmentation pathway for **3-Methyl-1H-pyrazol-5-amine**.

Experimental Protocol: LC-MS (ESI)

- **Sample Preparation:** Prepare a dilute solution of the sample (~1 mg/mL) in a suitable solvent like methanol or acetonitrile. Further dilute this stock solution to a final concentration of 1-10 µg/mL in the mobile phase.
- **Instrument Setup:** Use a liquid chromatograph coupled to a mass spectrometer with an ESI source operating in positive ion mode.
- **Data Acquisition:** Infuse the sample directly or perform a chromatographic separation. Acquire mass spectra over a range of m/z 50-500.
- **Data Processing:** Identify the $[M+H]^+$ peak to confirm the molecular weight. If MS/MS data is collected, analyze the fragment ions.

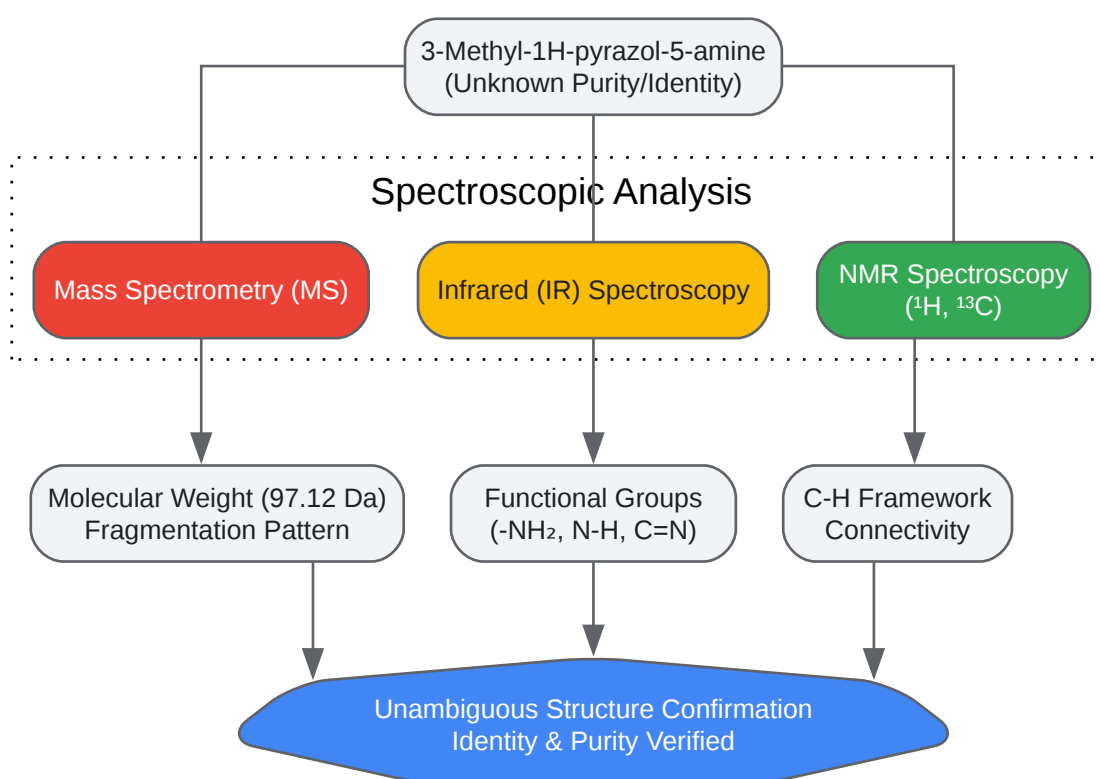
Data Summary: Mass Spectrometry (ESI+)

Ion	Expected m/z	Interpretation
$[M+H]^+$	98.07	Protonated Molecular Ion

| Fragments | Varies | Confirms structural features |

Integrated Spectroscopic Analysis Workflow

No single technique provides the complete picture. The true power of spectroscopic characterization lies in integrating the data from all methods. A logical workflow ensures a comprehensive and validated conclusion.



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Caption: Integrated workflow for spectroscopic characterization.

By following this workflow, a researcher can confidently move from a synthesized compound to a fully characterized molecule. The MS confirms the correct molecular weight, the IR confirms the presence of key functional groups, and the NMR confirms the precise arrangement of atoms in the molecular framework. Together, they provide a self-validating system for the structural elucidation of **3-Methyl-1H-pyrazol-5-amine**.

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